

physiological concentrations of 2-hydroxybutyrate

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Compound of Interest

Compound Name: 2-HBA

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An In-depth Technical Guide to the Physiological Concentrations of 2-Hydroxybutyrate

Introduction

(S)-2-Hydroxybutyrate (2-HB), also known as alpha-hydroxybutyrate, is an organic acid metabolite that has garnered significant attention as a promising clinical biomarker. It is primarily produced as a byproduct of protein metabolism and glutathione biosynthesis.^{[1][2]} Elevated levels of 2-HB are strongly correlated with insulin resistance (IR), impaired glucose tolerance, and oxidative stress, making it a valuable early indicator for the development of Type 2 Diabetes Mellitus (T2D).^{[1][3][4]} This technical guide provides a comprehensive overview of the physiological concentrations of 2-HB, detailed experimental protocols for its quantification, and an exploration of its underlying biochemical pathways.

Data Presentation: Physiological Concentrations of 2-Hydroxybutyrate

The concentration of 2-hydroxybutyrate in biological fluids is a key indicator of metabolic status. The tables below summarize quantitative data from various studies, comparing levels in different matrices and populations.

Table 1: 2-Hydroxybutyrate Concentrations in Human Plasma/Serum

Population Studied	Sample Type	Concentration	Units	Citation
Normal Glucose Tolerance (NGT)	Plasma	61 (Median, IQR: 36)	μmol/L	[5]
Type 2 Diabetes (T2D)	Plasma	74 (Median, IQR: 4.0)	μmol/L	[5]
Insulin Resistance (Pre-Intervention)	Not Specified	4.21 ± 2.01	μg/mL	[6]
Insulin Resistance (Post-Intervention)	Not Specified	3.83 ± 1.73	μg/mL	[6]

Table 2: 2-Hydroxybutyrate (α-Hydroxybutyrate) Concentrations in Human Urine

Population Studied	Sample Type	Concentration Range	Units	Citation
Healthy Volunteers	Urine	0.10 - 2.68	μg/mL	[7]
Diabetics	Urine	0.14 - 124	μg/mL	[7]

Signaling Pathways and Metabolic Context

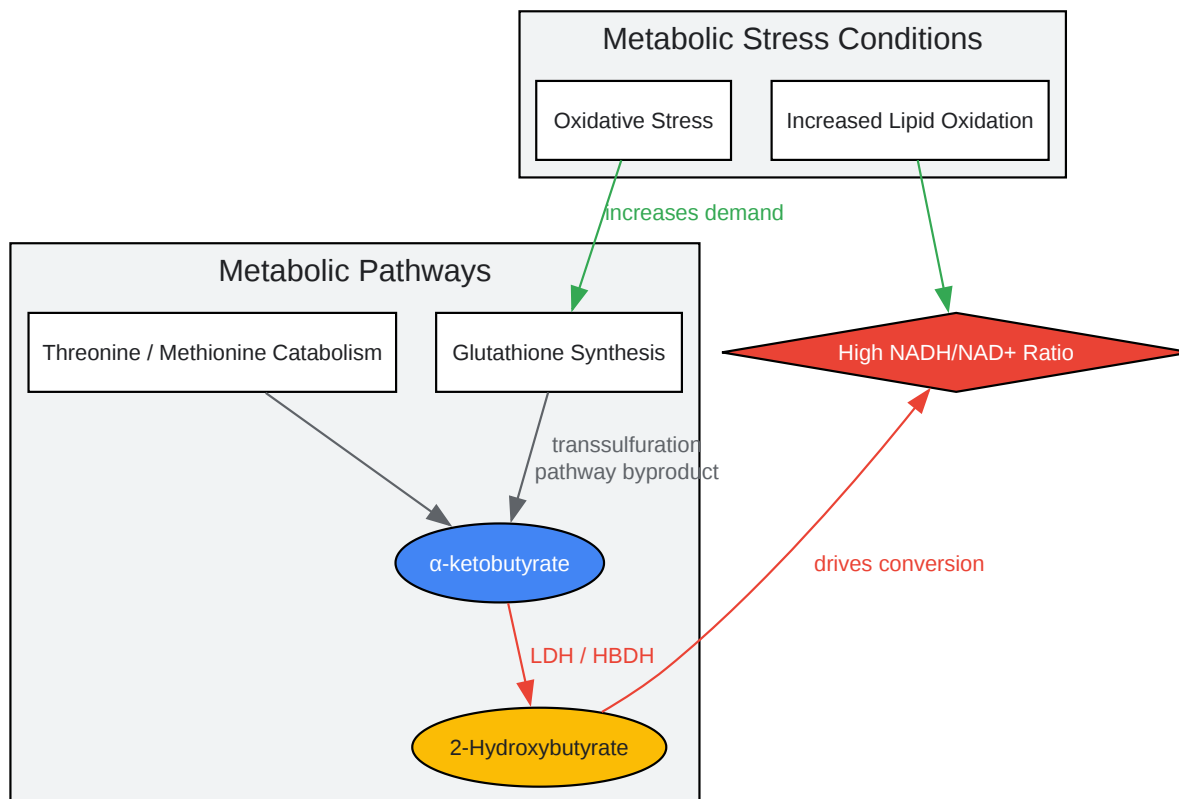
The production of 2-hydroxybutyrate is intrinsically linked to amino acid metabolism, glutathione synthesis, and the cellular redox state. Under conditions of metabolic stress, such as insulin resistance, specific pathways are upregulated, leading to an accumulation of 2-HB.

Biochemical Pathway of 2-Hydroxybutyrate Synthesis

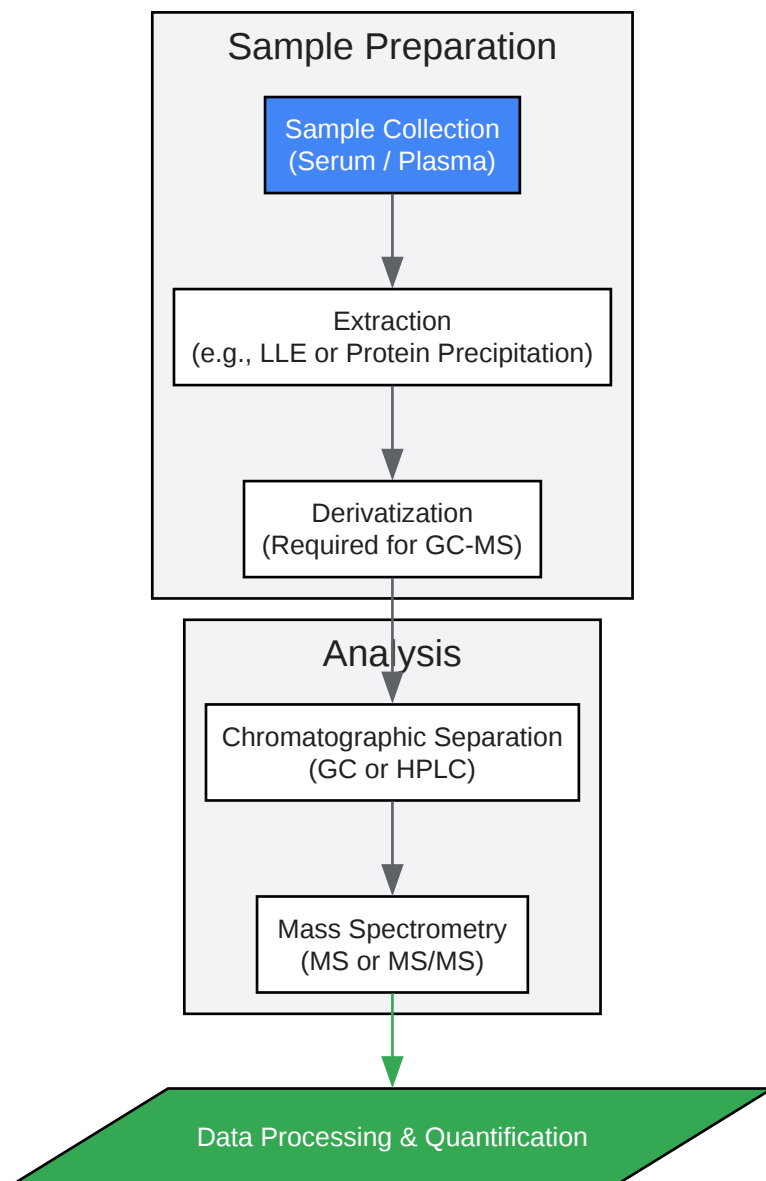
Increased lipid oxidation and oxidative stress lead to an elevated intracellular NADH/NAD⁺ ratio.[1] This shift in redox balance, combined with an increased flux through the transsulfuration pathway for glutathione synthesis, boosts the production of the precursor α-

ketobutyrate (α -KB).[8][9] The enzyme lactate dehydrogenase (LDH) then catalyzes the reduction of α -KB to 2-HB.[6][8]

Biochemical Pathway of 2-Hydroxybutyrate (2-HB) Synthesis



General Experimental Workflow for 2-HB Quantification



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